

preliminary identification of black mica in rock samples

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Compound of Interest

Compound Name: **BLACK MICA (biotite)**

Cat. No.: **B1168459**

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An In-depth Technical Guide for the Preliminary Identification of Black Mica in Rock Samples

Introduction

Black mica is a general term for dark-colored mica minerals, with biotite being the most common and widespread.^{[1][2]} Biotite is a phyllosilicate mineral, meaning it has a sheet-like structure.^[1] It is a solid solution series between the iron-rich endmember annite and the magnesium-rich endmember phlogopite.^[2] The general chemical formula for biotite is $K(Mg,Fe)_3AlSi_3O_{10}(OH)_2$.^[1] This mineral is a ubiquitous component of many igneous and metamorphic rocks, including granites, diorites, schists, and gneisses.^{[1][2][3]} Accurate identification of black mica is crucial for petrological studies and understanding the geological history of rocks. This guide provides a comprehensive overview of the preliminary identification of black mica, focusing on biotite, and details the experimental protocols for confirmatory analysis.

Preliminary Identification: Physical and Optical Properties

Initial identification of black mica in hand specimens can be performed by observing its distinct physical properties.

Macroscopic Identification

In rock samples, biotite typically appears as shiny, black, or dark brown flakes.^[4] Large "books" of biotite crystals can be found in coarse-grained igneous rocks like pegmatites.^[4] The key distinguishing features are its perfect basal cleavage, allowing it to be easily split into thin, flexible sheets, and its vitreous to pearly luster.^{[1][3][5]}

Distinguishing from Similar Minerals

Biotite can be confused with other dark minerals like hornblende and tourmaline. However, hornblende has two cleavage directions at approximately 60° and 120° and does not flake into sheets.^{[6][7]} Tourmaline is harder than biotite and lacks its characteristic perfect cleavage.^[6] Stilpnomelane is another similar mineral, but its flakes are brittle, unlike the flexible sheets of biotite.^[4]

Confirmatory Laboratory Techniques

For unambiguous identification, laboratory analysis is required. The following techniques are commonly employed.

Optical Microscopy (Petrographic Analysis)

In a thin section under a petrographic microscope, biotite exhibits several characteristic optical properties. It is typically pleochroic, with colors ranging from yellow to brown and green.^{[2][6]} It displays high birefringence, though the interference colors can be masked by its own dark color.^{[6][8][9]} A key diagnostic feature is its "bird's eye" or pebbly extinction pattern, which appears as a mottled or wavy texture as the mineral goes into extinction under cross-polarized light.^{[2][6][8]}

X-Ray Diffraction (XRD)

X-ray diffraction is a powerful technique for identifying minerals based on their crystal structure. A powdered sample of the rock is irradiated with X-rays, and the resulting diffraction pattern is unique to the minerals present. Biotite, being a monoclinic crystal, produces a characteristic set of diffraction peaks corresponding to specific d-spacing values.^[10]

Scanning Electron Microscopy with Energy-Dispersive X-ray Spectroscopy (SEM-EDS)

SEM provides high-magnification images of the mineral's morphology, which for biotite is typically lamellar or plate-like.[\[11\]](#) Coupled with EDS, this technique allows for elemental analysis of the mineral. The presence of significant peaks for silicon (Si), aluminum (Al), potassium (K), iron (Fe), and magnesium (Mg) in the EDS spectrum confirms the identity of biotite.[\[10\]](#)

Experimental Protocols

Petrographic Thin Section Analysis

- Sample Preparation: A thin slice of the rock sample is cut and mounted on a glass slide. It is then ground down to a standard thickness of 30 micrometers, at which point most minerals become transparent. The thin section is then polished.
- Microscopic Examination (Plane-Polarized Light - PPL):
 - Observe the mineral's color and pleochroism by rotating the stage. Biotite will change color, typically from a lighter to a darker shade of brown or green.[\[6\]](#)
 - Note the habit (form) of the mineral, which is often tabular or flaky for biotite.[\[6\]](#)
 - Observe the cleavage, which is perfect in one direction for biotite.[\[2\]](#)[\[6\]](#)
- Microscopic Examination (Cross-Polarized Light - XPL):
 - Determine the birefringence by observing the interference colors. Biotite typically shows bright second to third-order colors, although they can be masked by the mineral's natural color.[\[2\]](#)[\[6\]](#)
 - Observe the extinction. Biotite has parallel to near-parallel extinction. A key feature to look for is the "bird's eye" extinction, a mottled texture seen as the mineral approaches its extinction position.[\[2\]](#)[\[8\]](#)

X-Ray Diffraction (XRD) Analysis

- Sample Preparation: A representative portion of the rock sample containing the black mica is crushed and ground into a fine, homogeneous powder, typically to a particle size of less than 10 micrometers.

- Sample Mounting: The powder is packed into a sample holder, ensuring a flat, smooth surface.
- Data Acquisition:
 - The sample is placed in an X-ray diffractometer.
 - The sample is irradiated with monochromatic X-rays (commonly Cu K α radiation) over a specific range of 2 θ angles (e.g., 5° to 70°).
 - The intensity of the diffracted X-rays is recorded at different angles.
- Data Analysis: The resulting diffractogram (a plot of intensity vs. 2 θ) is analyzed. The positions of the diffraction peaks are used to calculate the d-spacing values using Bragg's Law. These d-spacing values are then compared to a database of known minerals (e.g., the JCPDS-ICDD database) to identify biotite.[\[10\]](#)

SEM-EDS Analysis

- Sample Preparation: A small fragment of the rock or a polished thin section is mounted on an SEM stub using conductive adhesive. If the sample is not inherently conductive, it must be coated with a thin layer of a conductive material, such as carbon or gold, to prevent charging under the electron beam.[\[12\]](#)
- SEM Imaging:
 - The sample is placed in the SEM chamber, and a high vacuum is created.
 - A focused beam of electrons is scanned across the sample's surface.
 - Backscattered electron (BSE) images are generated. In BSE images, heavier elements appear brighter, which can help in locating minerals of interest. The characteristic platy morphology of mica can also be identified.[\[13\]](#)
- EDS Analysis:
 - The electron beam is focused on the identified biotite grain.

- The interaction of the electron beam with the sample generates characteristic X-rays.
- The EDS detector measures the energy and intensity of these X-rays, producing a spectrum.
- The peaks in the spectrum correspond to the elements present in the mineral, and their heights are proportional to their concentration.[\[12\]](#) The presence of Si, Al, K, Fe, and Mg confirms the mineral as biotite.[\[10\]](#)

Data Presentation

Table 1: Physical and Optical Properties of Biotite

Property	Description
Color	Black, dark brown, dark green [1] [3]
Luster	Vitreous to pearly [3] [5]
Cleavage	Perfect basal cleavage in one direction, splits into thin, flexible sheets [3] [5]
Hardness (Mohs)	2.5 - 3.0 [1] [3]
Streak	White or gray [1] [8]
Crystal System	Monoclinic [1]
Pleochroism	Strong, typically in shades of yellow, brown, and green [2] [6]
Birefringence	High (up to 3rd order colors), often masked by mineral color [2] [8]
Extinction	Parallel or near-parallel; characteristic "bird's eye" extinction [2] [6] [8]

Table 2: Characteristic X-ray Diffraction Peaks for Biotite (Cu K α radiation)

2θ (degrees)	d-spacing (Å)	Relative Intensity
~8.8	~10.0	Strong
~17.7	~5.0	Medium
~26.7	~3.34	Strong
~35.8	~2.50	Medium
~45.5	~1.99	Medium-Weak
~60.0	~1.54	Medium

(Note: Exact peak positions and intensities can vary depending on the specific chemical composition of the biotite sample.)

Table 3: Typical Elemental Composition of Biotite from EDS Analysis (Weight %)

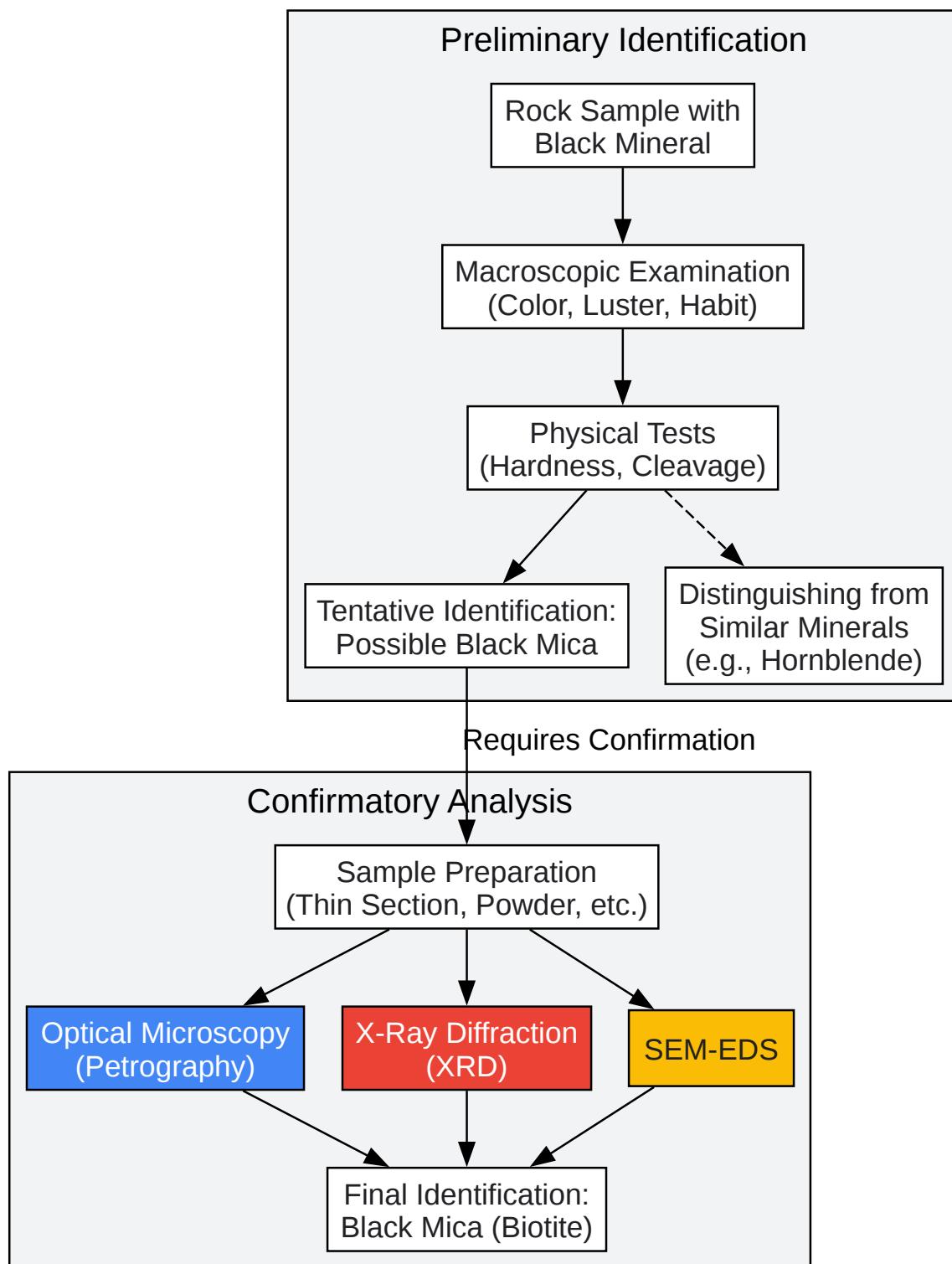
Element	Weight % Range
O	35 - 45
Si	15 - 20
Al	5 - 10
K	5 - 10
Fe	10 - 25
Mg	0 - 15

(Note: These are approximate ranges and can vary significantly based on the position of the biotite in the annite-phlogopite solid solution series.)

Visualization

Workflow for the Identification of Black Mica

Workflow for Black Mica Identification

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Caption: Workflow for Black Mica Identification.

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